

# Hept-4-en-6-yn-1-ol molecular formula and weight

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## Compound of Interest

Compound Name: *Hept-4-EN-6-YN-1-OL*

Cat. No.: *B1148483*

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## Technical Overview of Hept-4-en-6-yn-1-ol

For research, scientific, and drug development professionals.

This document provides a concise summary of the fundamental molecular properties of **Hept-4-en-6-yn-1-ol**, an organic compound with relevance in synthetic chemistry.

## Molecular Identity and Structure

**Hept-4-en-6-yn-1-ol** is a polyfunctionalized unsaturated alcohol.<sup>[1]</sup> Its seven-carbon chain features a primary alcohol at the first carbon (C1), a double bond at the fourth carbon (C4), and a terminal triple bond at the sixth carbon (C6).<sup>[1][2]</sup> This unique arrangement of functional groups makes it a versatile intermediate in organic synthesis.<sup>[1]</sup> The molecular formula for this compound is C<sub>7</sub>H<sub>10</sub>O.<sup>[1][2][3]</sup>

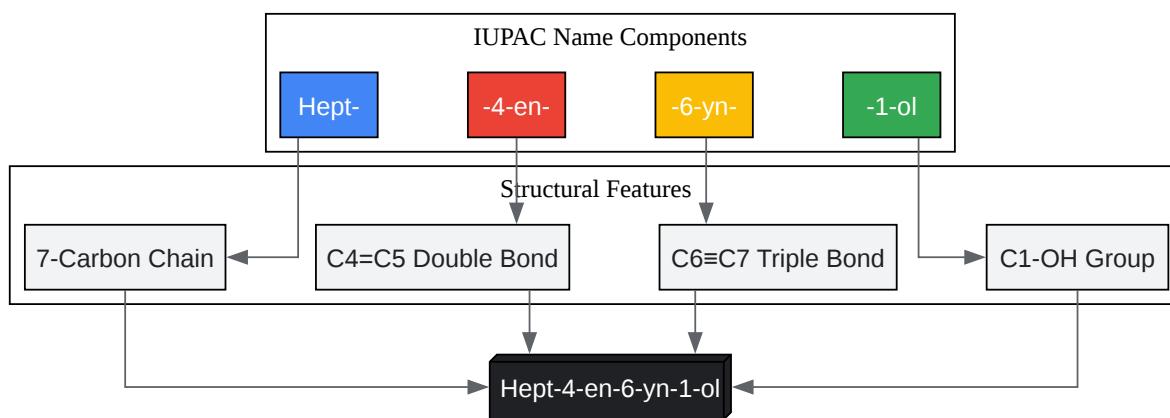
## Quantitative Molecular Data

The key quantitative data for **Hept-4-en-6-yn-1-ol** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O	PubChem <sup>[3]</sup>
Molecular Weight	110.15 g/mol	PubChem <sup>[3]</sup>
IUPAC Name	hept-4-en-6-yn-1-ol	PubChem <sup>[3]</sup>

# Logical Structure of Hept-4-en-6-yn-1-ol

The IUPAC name "Hept-4-en-6-yn-1-ol" systematically describes the molecule's structure. The diagram below illustrates the logical relationship between the name's components and the final chemical structure.



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A diagram showing the breakdown of the IUPAC name.

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## References

- 1. Hept-4-EN-6-YN-1-OL | 135511-17-0 | Benchchem [benchchem.com]
- 2. Hept-4-EN-6-YN-1-OL (135511-17-0) for sale [vulcanchem.com]
- 3. Hept-4-en-6-yn-1-ol | C7H10O | CID 53405100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Hept-4-en-6-yn-1-ol molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at:

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